

"Chromium potassium sulfate dodecahydrate" molecular weight and formula

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Compound of Interest

Compound Name: Chromium potassium sulfate
dodecahydrate

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A Technical Guide to Chromium Potassium Sulfate Dodecahydrate

This document provides a comprehensive overview of the chemical and physical properties of **chromium potassium sulfate dodecahydrate**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Chromium potassium sulfate dodecahydrate, also known as chrome alum, is a double sulfate salt with the chemical formula $KCr(SO_4)_2 \cdot 12H_2O$.^{[1][2][3][4]} It is a crystalline solid that appears as violet or dark purple crystals.^[1] This compound is notable for its high solubility in water, where it forms acidic solutions.^[3]

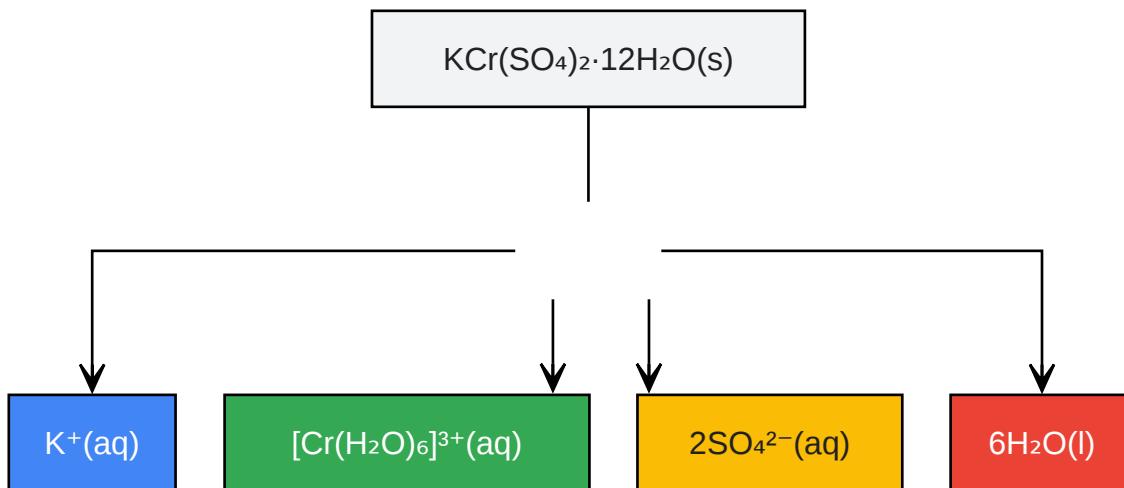
Quantitative Data Summary

The fundamental quantitative data for **chromium potassium sulfate dodecahydrate** is summarized in the table below. This information is critical for stoichiometric calculations, solution preparation, and experimental design.

Property	Value
Chemical Formula	$KCr(SO_4)_2 \cdot 12H_2O$
Molecular Weight	499.4 g/mol
Appearance	Violet or dark purple crystals
Melting Point	89 °C
Solubility in Water	24 g/100 mL (at 20 °C)
CAS Number	7788-99-0

Dissociation in Aqueous Solution

Upon dissolution in water, **chromium potassium sulfate dodecahydrate** dissociates into its constituent ions. This process is fundamental to its utility in various applications, such as in the tanning industry and as a mordant in dyeing processes. The dissociation pathway is illustrated in the diagram below.



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Caption: Dissociation of **chromium potassium sulfate dodecahydrate** in water.

Experimental Protocols

While specific experimental protocols are highly dependent on the research application, a general procedure for preparing a standard aqueous solution of **chromium potassium sulfate dodecahydrate** is provided below.

Objective: To prepare a 0.1 M aqueous solution of **chromium potassium sulfate dodecahydrate**.

Materials:

- **Chromium potassium sulfate dodecahydrate** ($KCr(SO_4)_2 \cdot 12H_2O$)
- Distilled or deionized water
- Volumetric flask (100 mL)
- Analytical balance
- Weighing paper
- Funnel

Procedure:

- Calculate the required mass: Based on the molecular weight of 499.4 g/mol , the mass required to prepare 100 mL of a 0.1 M solution is calculated as follows:
 - Mass (g) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (g) = $0.1 \text{ mol/L} \times 0.1 \text{ L} \times 499.4 \text{ g/mol} = 4.994 \text{ g}$
- Weigh the compound: Accurately weigh approximately 4.994 g of **chromium potassium sulfate dodecahydrate** onto a piece of weighing paper using an analytical balance.
- Dissolve the compound: Carefully transfer the weighed solid into the 100 mL volumetric flask using a funnel. Add approximately 50-70 mL of distilled water to the flask.
- Ensure complete dissolution: Swirl the flask gently to dissolve the solid completely. The solution will have a characteristic violet color.

- Bring to volume: Once the solid is fully dissolved, add distilled water to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize the solution: Cap the flask and invert it several times to ensure the solution is homogeneous.

This standard solution can then be used for various experimental purposes, including as a precursor in synthesis, a component in analytical standards, or in studies of its chemical reactivity.

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